

# Personal protective equipment for handling 4-(Methylthio)phenyl isothiocyanate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(Methylthio)phenyl isothiocyanate

Cat. No.: B098117

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## Essential Safety and Handling Guide for 4-(Methylthio)phenyl isothiocyanate

This guide provides critical safety protocols, operational procedures, and disposal plans for the handling of **4-(Methylthio)phenyl isothiocyanate** (CAS No. 15863-41-9) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this compound.

## Immediate Safety and Hazard Information

**4-(Methylthio)phenyl isothiocyanate** is a hazardous chemical that requires stringent safety measures. It is classified as acutely toxic if swallowed and causes severe skin burns and serious eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#) Adherence to the following guidelines is mandatory to minimize exposure and ensure personal safety.

### Hazard Classifications:

- Acute Toxicity, Oral (Category 3)[\[2\]](#)
- Skin Corrosion/Irritation (Category 1B)[\[1\]](#)
- Serious Eye Damage/Eye Irritation (Category 1)[\[1\]](#)

Signal Word: Danger[\[1\]](#)[\[2\]](#)

Hazard Statements:

- H301: Toxic if swallowed.[\[2\]](#)[\[3\]](#)
- H314: Causes severe skin burns and eye damage.[\[1\]](#)
- H315: Causes skin irritation.[\[2\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)

## Quantitative Data Summary

The following table summarizes key quantitative data for **4-(Methylthio)phenyl isothiocyanate**.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NS <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	181.28 g/mol	<a href="#">[2]</a>
CAS Number	15863-41-9	<a href="#">[2]</a>
Melting Point	54-58 °C	<a href="#">[2]</a>
Boiling Point	127-128 °C at 1 mmHg	<a href="#">[2]</a>
Flash Point	113 °C (235.4 °F) - closed cup	<a href="#">[2]</a>
Storage Class	6.1C (Combustible, acute toxic Cat. 3)	<a href="#">[2]</a>

## Operational Plan: Handling Procedures

A systematic approach is crucial when working with **4-(Methylthio)phenyl isothiocyanate**. All handling must be performed within a certified chemical fume hood.[\[4\]](#)[\[5\]](#)

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times. The following table details the required equipment.

Protection Type	Specifications	Rationale
Eye/Face Protection	Safety glasses with side-shields and a face shield.	Protects against splashes and vapors that can cause severe eye damage.[2][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene), lab coat, and closed-toe shoes.	Prevents skin contact, which can cause severe burns and irritation.[2][4][6]
Respiratory Protection	A NIOSH/MSHA-approved respirator with Type P3 (EN 143) cartridges is required when vapors or aerosols may be generated.[2][4]	Protects against inhalation of toxic and irritating vapors.

## Step-by-Step Handling Protocol

### Preparation:

- Thoroughly review this Safety Data Sheet (SDS) before beginning any work.
- Ensure a chemical fume hood is operational and certified.[4][5]
- Verify that an eyewash station and safety shower are accessible and unobstructed.[5][6]
- Assemble all necessary materials and equipment inside the fume hood to minimize movement.

### Handling:

- Wear all required PPE before entering the designated work area.
- Conduct all weighing, transferring, and handling of the compound exclusively within the fume hood.[7][8]

- Avoid generating dust or aerosols.
- Keep the container tightly closed when not in use.[\[6\]](#)
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[6\]](#)

#### Emergency Procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[\[6\]](#)[\[9\]](#)
- Skin Contact: Immediately remove all contaminated clothing and shoes.[\[6\]](#)[\[9\]](#) Flush the affected skin area with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[6\]](#)[\[9\]](#)
- Inhalation: Move the individual to fresh air immediately.[\[6\]](#)[\[9\]](#) If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[6\]](#)[\[9\]](#)
- Ingestion: Do NOT induce vomiting.[\[6\]](#)[\[10\]](#) If the person is conscious, rinse their mouth with water and have them drink 2-4 glasses of water or milk. Seek immediate medical attention.[\[6\]](#)

## Disposal Plan

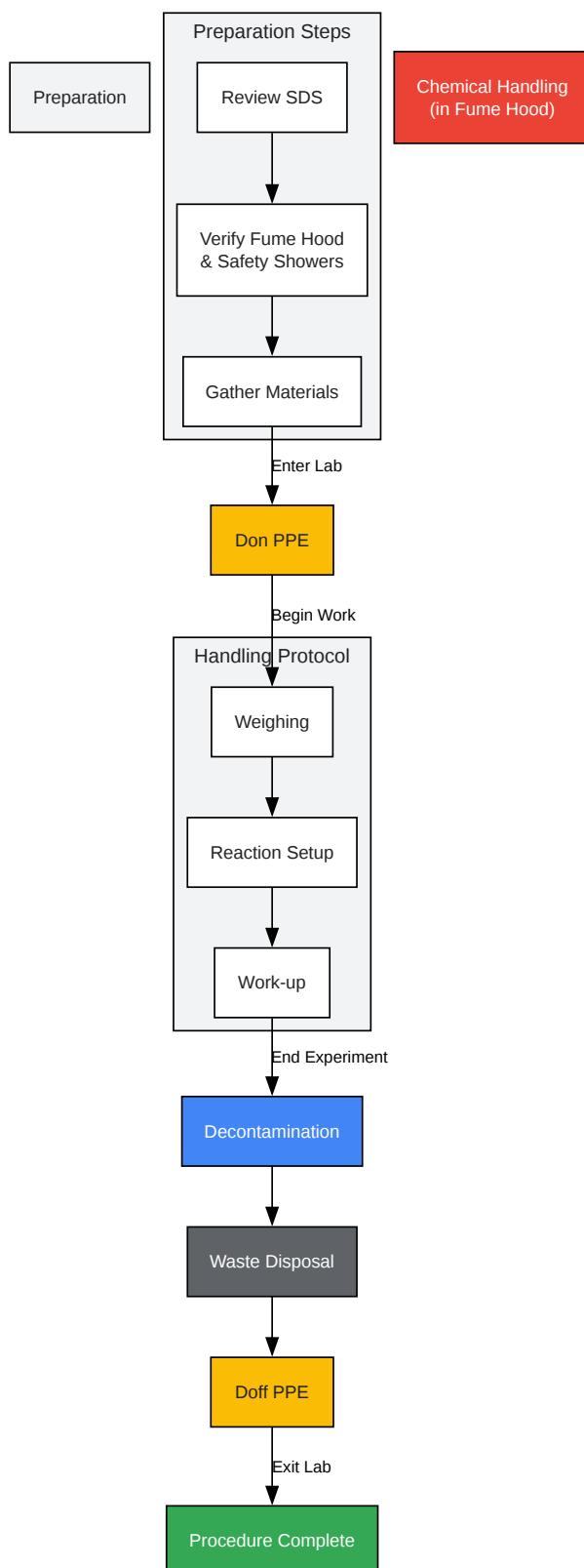
All waste containing **4-(Methylthio)phenyl isothiocyanate** is considered hazardous.

- Waste Collection:
  - Collect all contaminated solid waste (e.g., gloves, weighing paper, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
  - Collect all liquid waste containing the compound in a separate, sealed, and labeled hazardous waste container. Do not mix with other incompatible waste streams.
- Container Labeling:

- Label all waste containers with "Hazardous Waste," the full chemical name "**4-(Methylthio)phenyl isothiocyanate**," and the associated hazards (Toxic, Corrosive).
- Storage:
  - Store waste containers in a designated, well-ventilated, and secure secondary containment area, away from incompatible materials.
- Final Disposal:
  - Dispose of all waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.[\[7\]](#)[\[9\]](#)[\[10\]](#) Do not pour waste down the drain.[\[7\]](#)

## Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **4-(Methylthio)phenyl isothiocyanate**.

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Caption: Workflow for Safe Handling of **4-(Methylthio)phenyl isothiocyanate**.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)